

Technical Guide & Safety Profile: Sodium 2-Chloro-3,5-Dinitrobenzenesulfonate

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Compound of Interest

Compound Name: Sodium 2-chloro-3,5-dinitrobenzenesulphonate

CAS No.: 4515-30-4

Cat. No.: B13729680

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CAS Number: 4515-30-4 | Formula: $\text{C}_6\text{H}_2\text{ClN}_2\text{NaO}_7\text{S}$

Executive Summary

Sodium 2-chloro-3,5-dinitrobenzenesulfonate is a water-soluble, highly reactive arylating agent. Structurally, it is a sulfonated derivative of 2,4-dinitrochlorobenzene (DNCB). Unlike DNCB, which is lipophilic, the sulfonate group in this compound confers hydrophilicity, making it a critical reagent for modifying proteins and peptides in aqueous buffers without the need for high concentrations of organic co-solvents.

Critical Safety Directive: As a potent electrophile designed to covalently modify nucleophilic amino acid residues (e.g., Lysine, Cysteine), this compound poses a significant risk of skin sensitization and irreversible eye damage. It must be handled as a hazardous alkylating/arylating agent.

Chemical Identity & Characterization

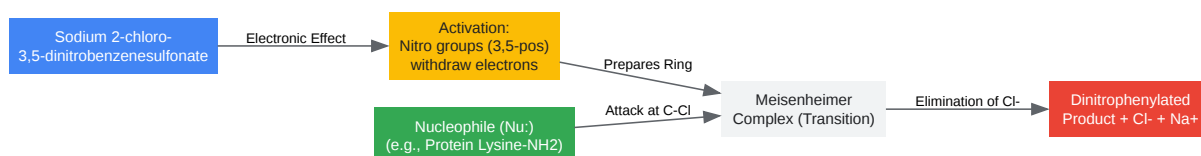
Property	Specification
Systematic Name	Sodium 2-chloro-3,5-dinitrobenzenesulfonate
Synonyms	Benzenesulfonic acid, 2-chloro-3,5-dinitro-, sodium salt
CAS Number	4515-30-4
Molecular Weight	304.60 g/mol
Appearance	Pale yellow to brownish crystalline powder
Solubility	Soluble in water; sparingly soluble in ethanol
Reactivity	Susceptible to Nucleophilic Aromatic Substitution ()

Structural Reactivity Logic

The chemical behavior of this compound is dictated by the "push-pull" electronic effects on the benzene ring. The two nitro groups (

) at positions 3 and 5 are strong electron-withdrawing groups (EWG). They withdraw electron density from the ring, making the carbon at position 2 (bonded to Chlorine) highly electrophilic.

Figure 1: Mechanism of Action (Nucleophilic Substitution) The following diagram illustrates the reactivity pathway, explaining why this compound is both useful in synthesis and hazardous to biological tissue.



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Caption: The electron-deficient ring facilitates rapid displacement of chloride by biological nucleophiles, forming stable covalent bonds.

Hazard Assessment & Toxicology

Note: While specific GHS data for this salt is often aggregated with its acid form or DNCB analogs, the following classification is derived from its functional reactivity as a potent electrophile.

GHS Classification (Inferred/Standard for Class)

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[1][2]
- Serious Eye Damage/Irritation: Category 1 or 2A (Risk of serious damage due to irreversible protein modification in corneal tissue).
- Skin Sensitization: Category 1 (May cause an allergic skin reaction). High Probability.
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).[2]

Toxicological Mechanism[2]

- Haptenization: Upon contact with skin, the molecule covalently binds to epidermal proteins (keratin, albumin). This "hapten-carrier" complex is recognized by the immune system as foreign, leading to T-cell mediated hypersensitivity (allergic contact dermatitis).
- Cellular Damage: The alkylation of essential enzymes or structural proteins disrupts cellular function, leading to necrosis at the site of high-concentration exposure.

Operational Safety & Handling Protocols

Engineering Controls

- Primary Barrier: All handling of the solid powder must occur within a certified chemical fume hood to prevent inhalation of dust.
- Secondary Barrier: Use a static-dissipative weighing boat to minimize dust dispersion.

Personal Protective Equipment (PPE) Matrix

PPE Component	Specification	Rationale
Gloves	Double-gloving required. Inner: Nitrile (4 mil). Outer: Nitrile or Neoprene (5-8 mil).	Prevents permeation.[3][4] Latex is not recommended due to potential permeability to nitro-aromatics.
Eye Protection	Chemical Safety Goggles (ANSI Z87.1).	Face shield required if handling large liquid volumes (>500 mL).
Respiratory	N95 or P100 (if outside hood).	Only necessary if engineering controls fail.
Clothing	Lab coat (buttoned) + Tyvek sleeves.	Protects wrists/forearms from dust accumulation.

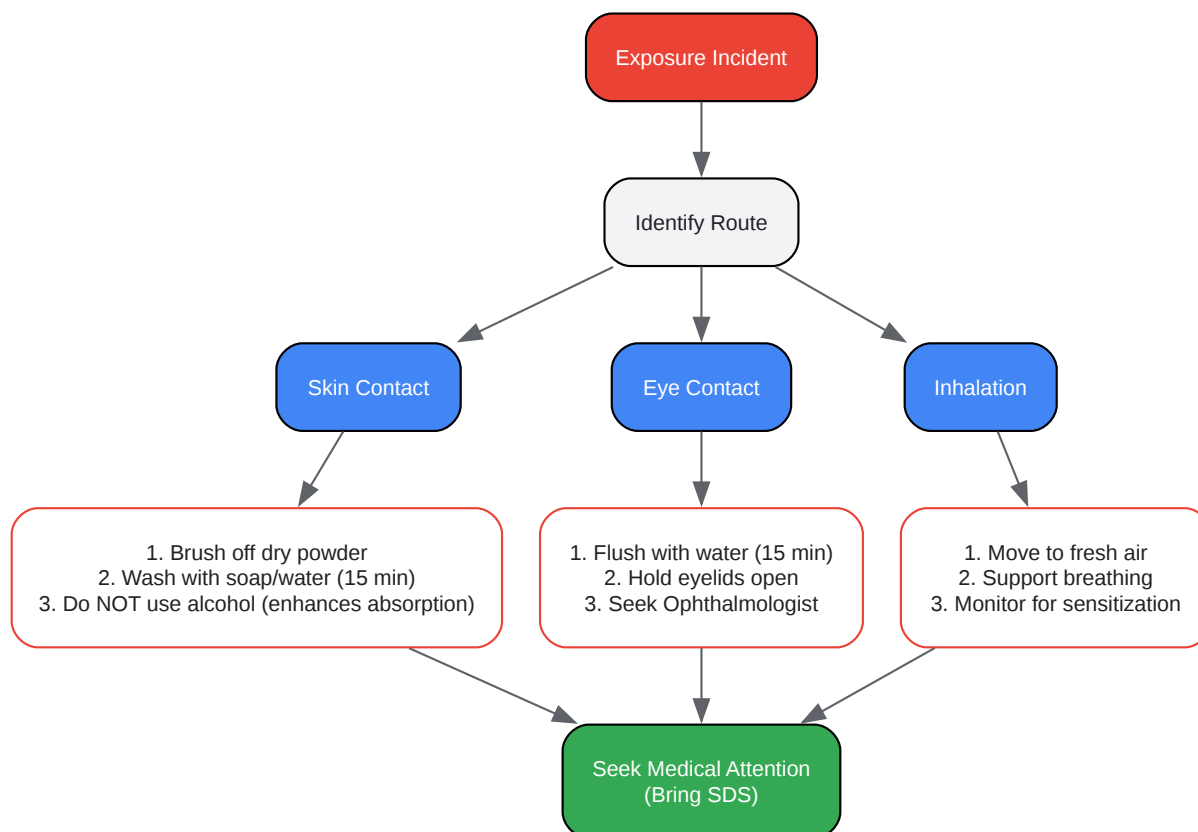
Experimental Workflow: Solubilization

To minimize dust exposure, solubilize the compound immediately after weighing.

- Pre-measure the solvent (Water or Buffer) in the receiving vessel.
- Transfer the solid gently.
- Cap the vessel immediately before vortexing/mixing.

Emergency Response Architecture

Figure 2: Exposure Response Logic This decision tree guides the immediate actions following an accidental exposure.



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Caption: Immediate decontamination protocols prioritize mechanical removal of solids followed by dilution.

Spill Management

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don full PPE including double gloves and respiratory protection.
- Containment: Cover the spill with a damp absorbent pad (to prevent dust) or use a dedicated chemical spill kit.

- Neutralization (Surface): After physical removal, wipe the surface with a dilute (5%) sodium bicarbonate solution to hydrolyze any remaining traces, followed by water.
- Disposal: Collect in a container marked "Hazardous Waste: Toxic/Irritant Solid."

Analytical & Stability Profile

Researchers utilizing this compound for drug development or proteomics should be aware of its stability limits.

- Hydrolytic Stability: The C-Cl bond is susceptible to hydrolysis in highly alkaline conditions (pH > 10), converting the reagent to the unreactive phenol form (2-hydroxy-3,5-dinitrobenzenesulfonate).
- Storage: Store at room temperature or 4°C in a desiccator. Protect from light, as nitro-compounds can undergo photochemical degradation.
- Incompatibility: Strong oxidizing agents, strong bases, and amines (unless intended for reaction).

References

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